

preparing WIKI4 stock solution for lab use

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Compound of Interest

Compound Name: WIKI4

Cat. No.: B15544682

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Application Notes and Protocols for WIKI4

Introduction

WIKI4 is a potent and selective small molecule inhibitor of the Wnt/ β -catenin signaling pathway.[1][2] It functions by targeting the enzymatic activity of tankyrase 1 (TNKS1) and tankyrase 2 (TNKS2), key regulators of the β -catenin destruction complex.[3][4][5] Specifically, **WIKI4** inhibits the auto-ADP-ribosylation of TNKS2, which in turn prevents the ubiquitination and subsequent proteasomal degradation of Axin.[1][6] The stabilization of Axin enhances the activity of the destruction complex, leading to the phosphorylation and degradation of β -catenin. This effectively blocks the transcription of Wnt target genes.[1][7] **WIKI4** has been utilized in various studies involving cancer cell lines and human embryonic stem cells to probe the function of the Wnt pathway.[8]

Proper preparation and storage of **WIKI4** stock solutions are critical for ensuring experimental reproducibility and accuracy. These application notes provide detailed protocols for the preparation, storage, and handling of **WIKI4** for laboratory use.

Data Presentation

Chemical and Physical Properties

The fundamental properties of **WIKI4** are summarized below. This information is essential for calculating the required mass for stock solution preparation.

Property	Value	References
IUPAC Name	2-(3-((4-(4-methoxyphenyl)-5-(pyridin-4-yl)-4H-1,2,4-triazol-3-yl)thio)propyl)-1H-benzo[de]isoquinoline-1,3(2H)-dione	[7]
Molecular Formula	C ₂₉ H ₂₃ N ₅ O ₃ S	[6]
Molecular Weight	521.59 g/mol	[6][7]
CAS Number	838818-26-1	[6]
Appearance	White to off-white solid	[7]
Purity	≥98% (HPLC)	[6]

Solubility Data

WIKI4 exhibits poor solubility in aqueous solutions but is soluble in several organic solvents.

Solvent	Maximum Concentration	References
DMSO	10 mM (approx. 5.22 mg/mL)	[6]
DMF	5 mg/mL	[4]
Water	Not Soluble	[7]

Biological Activity

WIKI4 is a highly potent inhibitor with low nanomolar efficacy.

Target/Pathway	Potency	References
TNKS1 (IC ₅₀)	26 nM	[3][4][5]
TNKS2 (IC ₅₀)	~15 nM	[4][6]
Wnt/β-catenin Signaling (EC ₅₀)	~75 nM	[6][9]

Experimental Protocols

Materials Required

- **WIKI4** powder (purity $\geq 98\%$)
- Anhydrous/molecular sieve-treated Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes or cryovials
- Pipettes and sterile, filter-barrier pipette tips
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, safety glasses, and gloves

Preparation of a 10 mM WIKI4 Stock Solution

This protocol describes the preparation of a 10 mM stock solution in DMSO, a commonly used concentration for laboratory experiments.

- Pre-analysis Calculation:
 - Using the molecular weight of **WIKI4** (521.59 g/mol), calculate the mass required for your desired volume.
 - To prepare 1 mL of a 10 mM stock solution, you will need:
 - $\text{Mass} = 10 \text{ mmol/L} * 1 \text{ mL} * 521.59 \text{ g/mol} = 5.22 \text{ mg}$
- Weighing the Compound:
 - Tare a sterile, clean microcentrifuge tube on the analytical balance.
 - Carefully weigh 5.22 mg of **WIKI4** powder directly into the tube. Handle the powder in a chemical fume hood to avoid inhalation.

- Solubilization:
 - Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **WIKI4** powder.
 - Cap the tube securely.
 - Vortex the solution thoroughly for 1-2 minutes until the powder is completely dissolved. Visually inspect the solution against a light source to ensure no solid particulates remain. Gentle warming in a 37°C water bath can assist with solubilization if needed.
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 µL) in sterile cryovials or microcentrifuge tubes.
 - Clearly label each aliquot with the compound name, concentration (10 mM), solvent (DMSO), and date of preparation.

Storage and Stability

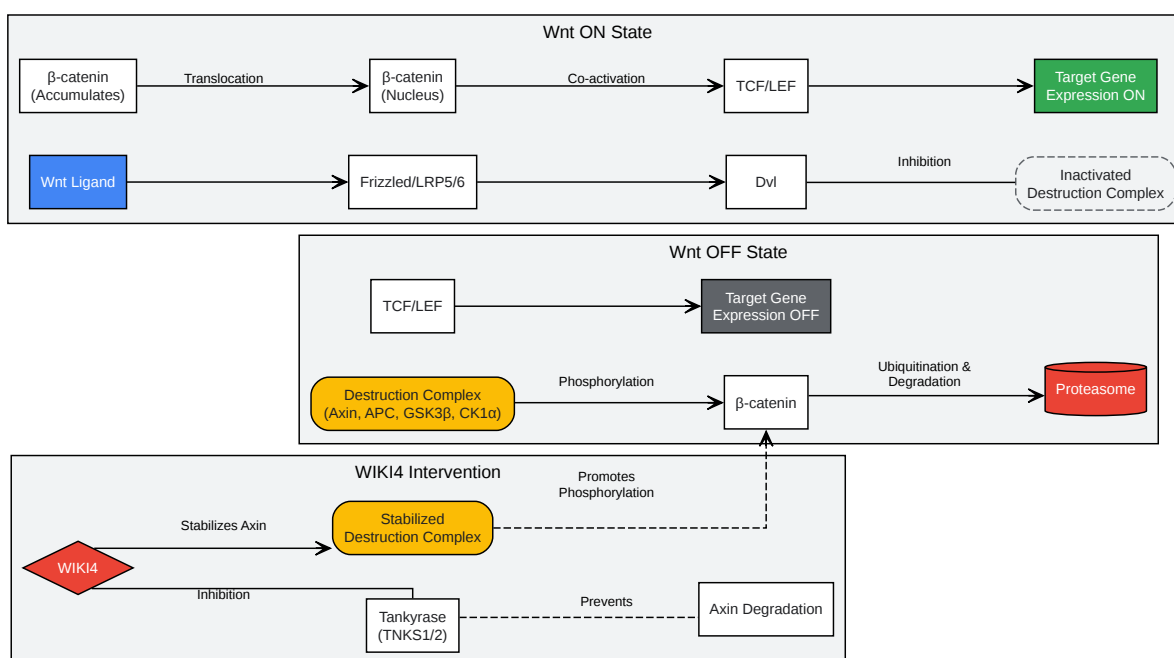
Proper storage is crucial to maintain the biological activity of **WIKI4**.

Form	Storage Temperature	Stability Period	References
Powder	-20°C	≥ 4 years	[4]
Stock Solution (in DMSO)	-20°C	1-12 months	[9] [10] [11]
Stock Solution (in DMSO)	-80°C	6-24 months	[9] [10]

Note: For optimal results, it is recommended to use the stock solution within one year when stored at -20°C and within two years when stored at -80°C.[\[9\]](#) Before use, thaw the aliquot at room temperature and ensure the solution is clear and free of precipitate.

Visualizations

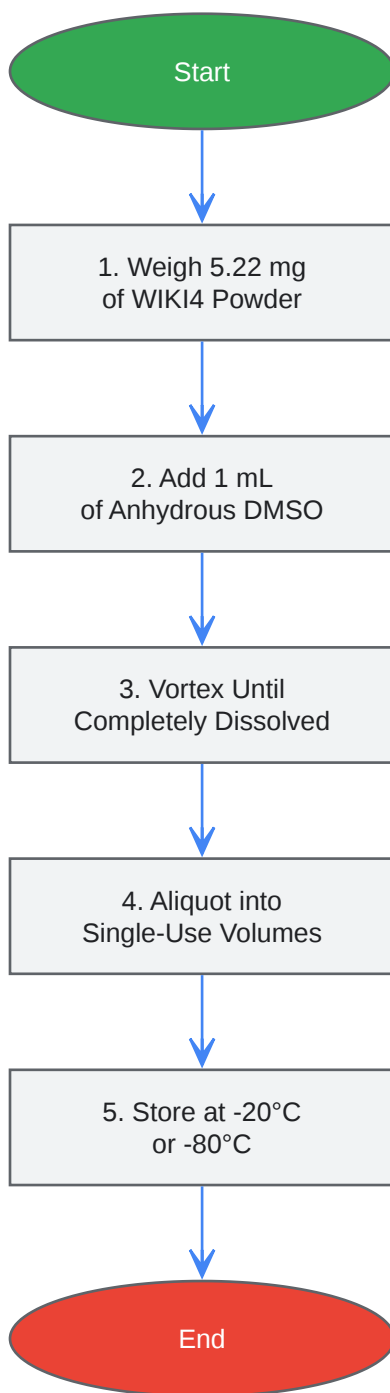
WIKI4 Mechanism of Action in the Wnt/ β -catenin Pathway



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Caption: **WIKI4** inhibits Tankyrase, stabilizing Axin and promoting β -catenin degradation.

Workflow for Preparing WIKI4 Stock Solution



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Caption: A step-by-step workflow for preparing a 10 mM **WIKI4** stock solution.

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